

aniline phosphinate biological activity assessment

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Compound Focus: Aniline phosphinate

CAS No.: 82395-88-8

Cat. No.: S730027

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Chemical Profile of Aniline Phosphinate

Aniline phosphinate is an organophosphorus compound with the CAS number 82395-88-8. The table below summarizes its key identifiers and predicted properties based on its molecular structure [1].

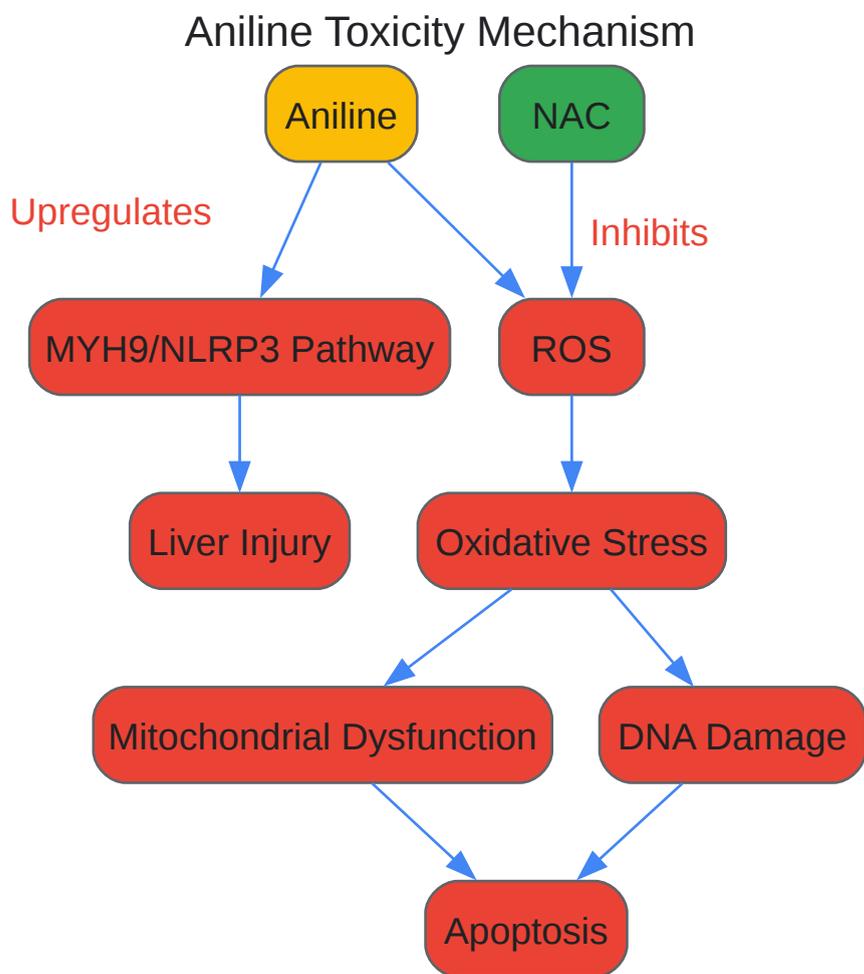
Property	Value / Description
CAS Number	82395-88-8
Molecular Formula	C ₆ H ₈ NO ₂ P
Molecular Weight	157.11 g/mol
IUPAC Name	aniline; phosphinous acid
SMILES	C1=CC=C(C=C1)N.OP=O
Structure	Mixture/salt of aniline (C ₆ H ₅ NH ₂) and a phosphinate group (HPO ₂)
Predicted Reactivity	Salt formation, nucleophilic substitution, electrophilic substitution, acylation [1].

Proposed Biological Activity Assessment Protocol

Since direct data on **aniline phosphinate** is unavailable, its assessment should begin by evaluating the biological roles of its molecular components and analogous compounds.

- **Investigate the Aniline Moiety:** The aniline component requires careful toxicological evaluation. Studies indicate that aniline exposure can induce **oxidative stress** in hepatocytes, leading to reactive oxygen species (ROS) generation, glutathione (GSH) depletion, mitochondrial membrane potential loss, DNA damage, and apoptosis [2]. Another mechanism involves the upregulation of a specific circular RNA (mmu_circ_26984), which activates the **MYH9/NLRP3 inflammasome pathway**, contributing to liver injury [3]. The antioxidant N-acetylcysteine (NAC) can mitigate these effects [2] [3].
- **Explore Phosphinate/Phenylphosphinate Analogs:** Research on other arylphosphinates suggests potential bioactivity. For instance, phosphonate and phosphate derivatives are investigated as **enzyme inhibitors** and potential drug candidates due to their ability to mimic phosphate groups or transition states [4] [5]. A notable example is the P2 receptor antagonist PPADS, a pyridoxal phosphate derivative, where the phosphate moiety can be replaced with a phosphonate group while retaining antagonistic activity [4].

The following diagram illustrates the proposed mechanism for aniline-induced toxicity, a key safety consideration for the **aniline phosphinate** assessment.



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Suggested Experimental Workflow for Assessment

Here is a detailed protocol for a preliminary biological activity and safety assessment of **aniline phosphinate**.

Phase 1: In Vitro Cytotoxicity and Mechanism Profiling

Objective: To determine baseline cytotoxicity and identify potential mechanisms of action in various cell lines.

- **1. Cell Culture:**

- **Cell Lines:** Begin with standard lines like HEK293 (human embryonic kidney) for general toxicity and HepG2 (human hepatocellular carcinoma) for hepatotoxicity potential [2] [3].
 - **Culture Conditions:** Maintain cells in DMEM or RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS) at 37°C in a 5% CO₂ atmosphere [2].
- **2. Treatment and Viability Assay (MTT Assay):**
 - **Procedure:**
 - Seed cells in 96-well plates at a density of 10⁴ cells/well and incubate for 24 hours.
 - Prepare a concentration range of **aniline phosphinate** (e.g., 0, 10, 25, 50, 100 μM) in serum-free medium.
 - Replace the medium in the wells with the compound solutions and incubate for 24 hours.
 - Add 20 μL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours.
 - Carefully remove the medium and dissolve the formed formazan crystals in 100 μL of DMSO.
 - Measure the absorbance at 550 nm using a microplate spectrophotometer [2].
 - **Data Analysis:** Calculate cell viability as a percentage of the untreated control. The half-maximal inhibitory concentration (IC₅₀) can be determined using non-linear regression analysis.
- **3. Oxidative Stress and Apoptosis Assays:**
 - **Reactive Oxygen Species (ROS) Detection:**
 - Use the fluorescent probe DCFH-DA. After treatment, incubate cells with 10 μM DCFH-DA for 30 minutes.
 - Analyze fluorescence intensity via flow cytometry or fluorescence microscopy, with 20 μM H₂O₂ as a positive control [2].
 - **Antioxidant Status:**
 - Use commercial assay kits to measure the levels of key antioxidants like **Glutathione (GSH)** and the activity of enzymes like **Superoxide Dismutase (SOD)** and **Catalase (CAT)** in cell lysates [2].
 - **Apoptosis Detection:**
 - Use an Annexin V-FITC/propidium iodide (PI) apoptosis detection kit. Analyze stained cells using flow cytometry to distinguish early apoptotic (Annexin V+/PI-), late apoptotic (Annexin V+/PI+), and necrotic (Annexin V-/PI+) cells [2].

Phase 2: Investigation of Signaling Pathways

Objective: To understand the molecular signaling pathways modulated by **aniline phosphinate**.

- **1. RNA Extraction and Quantitative PCR (RT-qPCR):**

- Extract total RNA from treated cells using a commercial kit.
- Synthesize cDNA and perform RT-qPCR to measure the expression of genes related to inflammation (e.g., **NLRP3**, **IL-1 β** , **IL-18**) and oxidative stress [3].

- **2. Protein Analysis (Western Blot):**

- Separate proteins from cell lysates by SDS-PAGE and transfer to a PVDF membrane.
- Probe the membrane with primary antibodies against proteins of interest (e.g., MYH9, NLRP3, cleaved Caspase-1, IL-1 β) and corresponding secondary antibodies.
- Detect the signal using a chemiluminescence system to visualize protein expression levels [3].

Critical Considerations for Research

- **Prioritize Toxicity Screening:** Given the known hepatotoxicity of aniline, comprehensive liver function tests and histopathological examination are crucial in subsequent in vivo studies [2] [3].
- **Use Appropriate Controls:** Always include a vehicle control (e.g., DMSO) and a positive control (e.g., H₂O₂ for ROS, aniline for liver injury pathways) in all experiments to validate your results.
- **Solubility and Stability:** Physicochemical properties of **aniline phosphinate** are not well-documented. Preliminary experiments to determine its solubility in aqueous buffers (PBS) and culture media, as well as its stability over 24-48 hours, are essential for accurate dosing.

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References

1. Aniline phosphinate - 82395-88-8 [vulcanchem.com]
2. Aniline Induces Oxidative Stress and Apoptosis of Primary ... [pmc.ncbi.nlm.nih.gov]
3. Mechanistic insights into aniline-induced liver injury [sciencedirect.com]
4. phosphate and Phosphonate Derivatives as P2 Receptor ... [pmc.ncbi.nlm.nih.gov]
5. A Mechanistic Investigation of Stable Phosphonate Ester ... [orientjchem.org]

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